

An In-depth Technical Guide to Ethyl 10-Phenyldecanoate: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name: *10-Phenyldecanoic acid ethyl ester*

Cat. No.: *B8460563*

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This guide provides a comprehensive technical overview of ethyl 10-phenyldecanoate, a long-chain fatty acid ester with a terminal phenyl group. This document is intended for researchers, scientists, and professionals in the fields of organic synthesis, materials science, and drug development who are interested in the synthesis, properties, and potential applications of this and similar molecules.

Introduction: The Significance of Phenyl-Terminated Fatty Acid Esters

Phenyl-terminated fatty acid esters represent a unique class of compounds that bridge the gap between aliphatic and aromatic molecules. This structure imparts a combination of properties, including hydrophobicity from the long alkyl chain and potential for π - π stacking and other aromatic interactions from the phenyl group. Ethyl 10-phenyldecanoate, the subject of this guide, is an exemplar of this class. While not as commonly cataloged as some of its shorter-chain or functionalized counterparts, its synthesis is straightforward and serves as a model for the preparation of other members of this family.

The key to accessing ethyl 10-phenyldecanoate is its carboxylic acid precursor, 10-phenyldecanoic acid (CAS No: 18017-73-7).[1][2][3] This commercially available starting material provides the foundational C16 backbone with a terminal phenyl group.[1][2] The subsequent esterification with ethanol is a fundamental and well-understood reaction in organic chemistry.

Physicochemical Properties of the Precursor: 10-Phenyldecanoic Acid

A thorough understanding of the starting material is paramount for a successful synthesis. Below is a summary of the key physicochemical properties of 10-phenyldecanoic acid.

Property	Value	Source
CAS Number	18017-73-7	[1][2][3]
Molecular Formula	C16H24O2	[1][2]
Molecular Weight	248.36 g/mol	[1]
Physical Form	Solid	[2]
Boiling Point	351.44 °C at 760 mmHg	[2]
Storage Temperature	Room temperature	[1][2]

Synthesis of Ethyl 10-Phenyldecanoate: A Detailed Protocol

The synthesis of ethyl 10-phenyldecanoate from 10-phenyldecanoic acid is most effectively achieved through Fischer esterification. This acid-catalyzed reaction between a carboxylic acid and an alcohol is a reversible process that can be driven to completion by using an excess of the alcohol or by removing water as it is formed.[4][5]

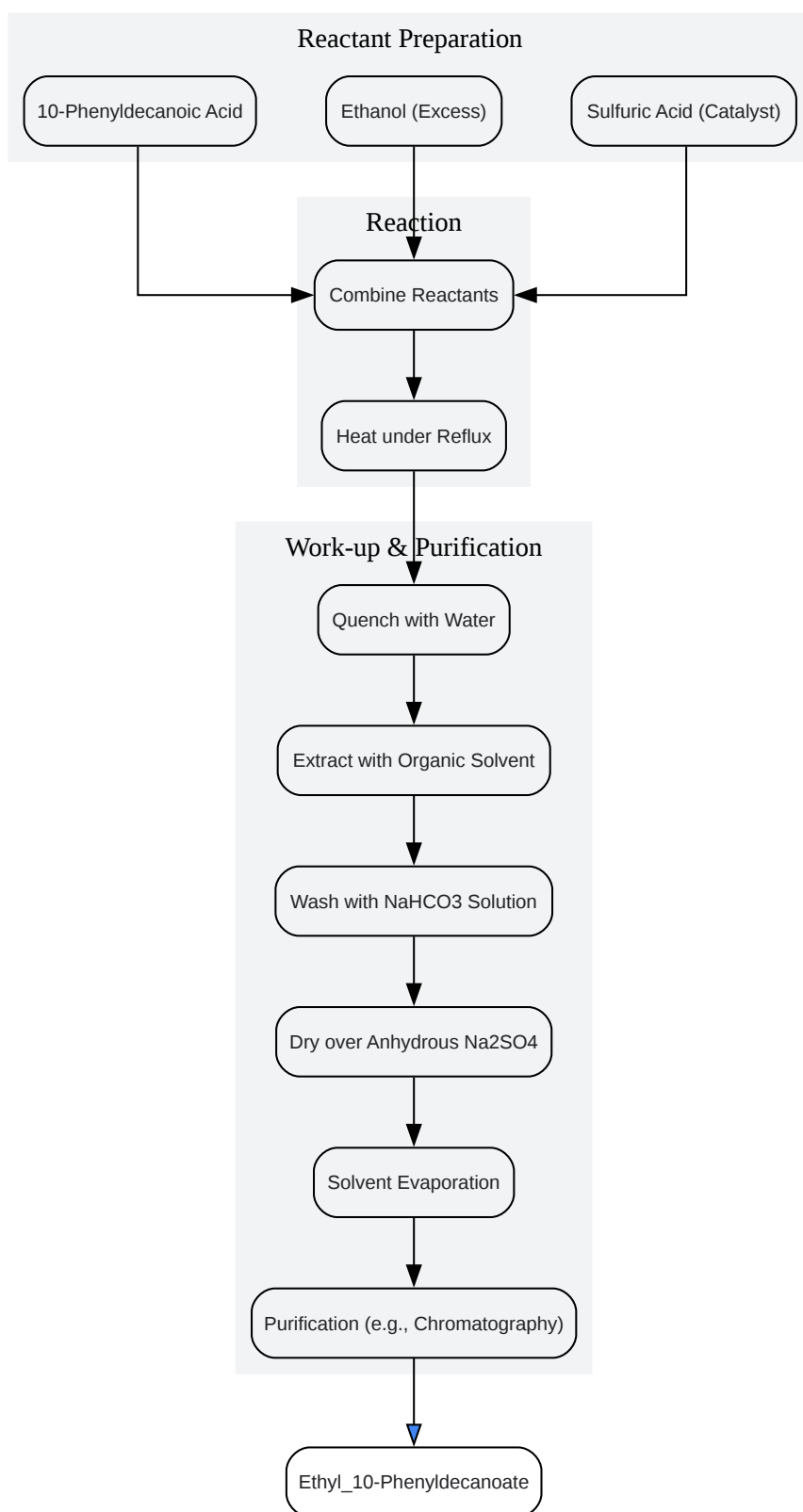
Reaction Principle: Fischer Esterification

Fischer esterification proceeds via a nucleophilic acyl substitution mechanism. The carboxylic acid is protonated by a strong acid catalyst, typically sulfuric acid, which activates the carbonyl

group towards nucleophilic attack by the alcohol. The subsequent elimination of a water molecule yields the ester.[4][6]

Experimental Workflow

The following diagram illustrates the general workflow for the synthesis of ethyl 10-phenyldecanoate.



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Caption: Workflow for the synthesis of ethyl 10-phenyldecanoate.

Step-by-Step Methodology

- **Reactant Charging:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 10-phenyldecanoic acid (1.0 eq) in an excess of absolute ethanol (e.g., 10-20 eq).
- **Catalyst Addition:** While stirring, carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.1-0.2 eq).
- **Reaction:** Heat the reaction mixture to reflux and maintain this temperature for several hours (typically 4-8 hours). The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Slowly pour the mixture into a separatory funnel containing cold water.
 - Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
 - Combine the organic extracts and wash sequentially with water, a saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by column chromatography on silica gel using a non-polar eluent system (e.g., a mixture of hexane and ethyl acetate) to yield pure ethyl 10-phenyldecanoate.

Structural Characterization

As ethyl 10-phenyldecanoate is not a commonly cataloged compound, experimental spectroscopic data is not readily available. However, based on its structure, the expected spectral characteristics can be predicted.

Expected Spectroscopic Data

Technique	Expected Key Signals
¹ H NMR	- Multiplet around 7.1-7.3 ppm (aromatic protons).- Triplet around 4.1 ppm (ester -OCH ₂ -).- Triplet around 2.6 ppm (benzylic -CH ₂ -).- Triplet around 2.3 ppm (-CH ₂ - adjacent to carbonyl).- Multiplets in the range of 1.2-1.7 ppm (aliphatic chain protons).- Triplet around 1.2 ppm (ester -CH ₃).
¹³ C NMR	- Peaks in the aromatic region (approx. 125-143 ppm).- Carbonyl carbon signal around 174 ppm.- Ester -OCH ₂ - signal around 60 ppm.- Benzylic -CH ₂ - signal around 36 ppm.- Aliphatic chain carbons in the range of 25-35 ppm.- Ester -CH ₃ - signal around 14 ppm.
IR Spectroscopy	- Strong C=O stretch of the ester at ~1735 cm ⁻¹ .- C-O stretch at ~1180 cm ⁻¹ .- Aromatic C-H stretches just above 3000 cm ⁻¹ .- Aliphatic C-H stretches just below 3000 cm ⁻¹ .
Mass Spectrometry	- A molecular ion peak corresponding to the molecular weight of ethyl 10-phenyldecanoate (C ₁₈ H ₂₈ O ₂ , MW: 276.42).- Characteristic fragmentation patterns including loss of the ethoxy group and cleavage of the alkyl chain.

Potential Applications

While specific applications for ethyl 10-phenyldecanoate are not extensively documented, its unique structure suggests potential uses in several areas:

- Specialty Lubricants and Plasticizers: The long alkyl chain provides lubricity, while the phenyl group can enhance thermal stability and compatibility with aromatic polymers.

- **Fragrance and Flavor Industry:** Similar long-chain esters are used as fragrance components. The presence of the phenyl group could impart unique aromatic and fixative properties.
- **Pharmaceutical and Cosmetic Formulations:** Its amphiphilic nature could make it a useful excipient, emulsifier, or component in topical drug delivery systems.
- **Monomer for Specialty Polymers:** The ester functionality could be used in polymerization reactions to create polyesters with unique properties derived from the long, phenyl-terminated side chains.

Safety and Handling

Detailed toxicological data for ethyl 10-phenyldecanoate is not available. However, based on the precursor and general knowledge of similar esters, the following precautions should be observed:

- **Handling:** Use in a well-ventilated area, preferably a fume hood. Avoid inhalation of vapors and contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from oxidizing agents.
- **Disposal:** Dispose of in accordance with local, state, and federal regulations.

It is always recommended to consult the Safety Data Sheet (SDS) for the starting material, 10-phenyldecanoic acid, and to handle the synthesized product with the assumption that it may have similar or unknown hazards.

Conclusion

Ethyl 10-phenyldecanoate is a readily accessible compound through the straightforward Fischer esterification of 10-phenyldecanoic acid. Its synthesis provides a practical example of a fundamental organic transformation and yields a molecule with a unique combination of aliphatic and aromatic characteristics. This guide has provided a comprehensive overview of its synthesis, expected characterization data, and potential applications, offering a valuable resource for researchers and professionals working in related fields. Further investigation into

the specific properties and applications of this and similar phenyl-terminated fatty acid esters is warranted.

References

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